

# Comparative extraction efficiency of isononyl vs. decyl tertiary amines

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## Compound of Interest

Compound Name: *1-Decanamine, N-isononyl-N-methyl-*

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## Comparative Extraction Efficiency: Isononyl vs. Decyl Tertiary Amines

### Executive Summary: The Chain-Length Trade-Off

In solvent extraction (SX), the choice between Tri-isononylamine (TINA, C9) and Tri-isodecylamine (TIDA, C10) represents a critical optimization between molar capacity and hydrodynamic stability.

While industry often defaults to C8/C10 mixtures (e.g., Alamine 336) for economic reasons, precise applications in nuclear reprocessing and high-purity vanadium recovery often require the specific properties of C9 or C10 chains.

- Tri-isononylamine (C9): Offers the "Goldilocks" balance—higher molar density than C10 for greater extraction capacity, with significantly lower water solubility than C8. It is historically favored in actinide (U/Pu) reprocessing where third-phase formation must be managed without excessive diluent modification.[\[1\]](#)

- Tri-isodecylamine (C10): The superior choice for high-concentration feeds (e.g., Vanadium, Molybdenum). Its supreme hydrophobicity eliminates third-phase formation in aggressive matrices, albeit at the cost of higher viscosity and slower phase disengagement.

## Chemical Architecture & Physicochemical Properties[1]

The extraction efficiency is fundamentally governed by the steric hindrance of the branched alkyl chains and the electron-donating capability of the central nitrogen.

### Structural Comparison[1]

- Isononyl (C9): Typically tri-3,5,5-trimethylhexylamine.[1][2] The branching at the gamma carbon reduces steric crowding around the nitrogen compared to alpha-branched variants, maintaining fast kinetics.
- Isodecyl (C10): Often a complex mixture of isomers.[1] The increased bulk creates a larger "shroud" around the ion-pair, increasing selectivity for larger anions (like steric rejection of impurities) but slowing mass transfer.

### Property Matrix[1]

| Property          | Tri-isononylamine<br>(TINA - C9) | Tri-isodecylamine<br>(TIDA - C10) | Impact on Process                                                            |
|-------------------|----------------------------------|-----------------------------------|------------------------------------------------------------------------------|
| Molar Weight      | ~395 g/mol                       | ~437 g/mol                        | C9 has ~10% higher theoretical loading capacity per kg.[1]                   |
| Viscosity (25°C)  | Medium (~15-20 cP)               | High (>30 cP)                     | C10 requires higher temperature or more diluent to prevent entrainment.[1]   |
| Aq. Solubility    | < 5 ppm                          | < 1 ppm                           | C10 minimizes solvent loss in continuous raffinate streams.[1]               |
| Third Phase Limit | Moderate                         | High                              | C10 can handle higher metal loading without splitting into a third phase.[1] |
| Flash Point       | ~150°C                           | >160°C                            | Both are thermally stable for standard hydrometallurgy.[1]                   |

## Extraction Performance Analysis

### Case Study A: Uranium (VI) Extraction from Sulfate Media

In acidic sulfate liquors (pH 1.0–2.0), tertiary amines extract Uranium via an anion exchange mechanism:

- Efficiency: TINA (C9) typically exhibits a Distribution Coefficient ( ) 15–20% higher than TIDA (C10) under identical molar concentrations.[1] This is due to the higher molar density of the extractant in the organic phase.

- Kinetics: TINA reaches equilibrium faster (typically <2 mins) compared to TIDA (~3-4 mins) due to lower viscosity enhancing diffusion.<sup>[1]</sup>

## Case Study B: Vanadium & Molybdenum (High Loading)

When extracting Vanadium or Molybdenum, the metal complexes are bulky.

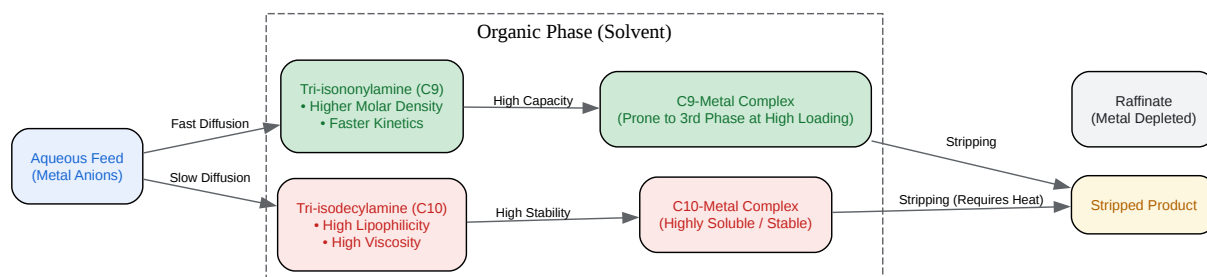
- The C10 Advantage: TIDA (e.g., Alamine 310) is the industry standard here. TINA (C9) is prone to third-phase formation (separation of the amine-metal complex from the diluent) when metal loading exceeds 5-6 g/L. TIDA, with its longer lipophilic tails, solubilizes these bulky complexes effectively, allowing loading up to 10-12 g/L without modifier addition (e.g., isodecanol).

## Comparative Data Summary

| Target Metal  | Media                            | C9 Efficiency (D)            | C10 Efficiency (D) | Verdict                                 |
|---------------|----------------------------------|------------------------------|--------------------|-----------------------------------------|
| Uranium (VI)  | Sulfate (pH 1. <sup>[1]</sup> 5) | High (D > 100)               | High (D ~ 85)      | C9 Wins (Better kinetics/capacity)      |
| Cobalt (II)   | Chloride (HCl)                   | Moderate                     | Low                | C9 Wins (Sterics hinder C10 Co-loading) |
| Vanadium (V)  | Acidic Sulfate                   | Moderate (Risk of 3rd phase) | High (Stable)      | C10 Wins (Phase stability is critical)  |
| Mineral Acids | HCl / H2SO4                      | Very High                    | High               | C9 Wins (Higher base density)           |

## Mechanism & Workflow Visualization

The following diagram illustrates the critical "Steric vs. Lipophilic" trade-off that dictates the choice between Isononyl and Decyl amines.



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Caption: Comparative extraction pathway showing the trade-off between C9's kinetic/capacity advantage and C10's phase stability advantage.

## Experimental Protocol: Validation of Separation Factor

To validate the efficiency difference in your specific matrix, use this self-validating "Isotherm Stress Test."

### Materials

- Extractants: Tri-isononylamine (95%+) and Tri-isodecylamine (95%+).[1]
- Diluent: Kerosene or aliphatic hydrocarbon (e.g., Exxsol D80).[1]
- Modifier: Isodecanol (only if 3rd phase forms).[1]
- Feed: Synthetic liquor (e.g., 1 g/L U, 20 g/L SO<sub>4</sub>, pH 1.5).

### Protocol Steps

- Pre-Equilibration:

- Prepare 0.1 M solutions of C9 and C10 amines in the diluent.
- Contact organic phase with 0.1 M H<sub>2</sub>SO<sub>4</sub> (1:1 ratio) for 5 mins to convert free amine to amine-sulfate salt.<sup>[1]</sup> Causality: Tertiary amines extract effectively only in their salt form.
- Loading Isotherm Generation:
  - Prepare 5 separatory funnels for each amine.
  - Vary Aqueous:Organic (A:O) ratios: 1:5, 1:2, 1:1, 2:1, 5:1.
  - Shake vigorously for 5 minutes (C9) and 10 minutes (C10) to ensure equilibrium.
- Phase Separation Measurement (Critical Step):
  - Stop agitation and start a stopwatch immediately.
  - Record time to clear interface (   
 ).<sup>[1]</sup>
  - Expectation: C9 should clear 30-50% faster than C10.
- Analysis:
  - Separate phases.<sup>[1][3][4]</sup> Analyze raffinate for metal concentration (ICP-OES).
  - Calculate Distribution Ratio:
  - Calculate Separation Factor (if competing ions present):

## References

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